

A Technical Guide to the Structure and Bonding of Nitrosonium Hexafluorophosphate

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Compound of Interest

Compound Name: Nitrosonium hexafluorophosphate

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Abstract: Nitrosonium hexafluorophosphate, with the chemical formula $[\text{NO}]^+[\text{PF}_6]^-$, is an important inorganic salt composed of a nitrosonium cation and a hexafluorophosphate anion.[1] This compound serves as a powerful oxidizing agent and a versatile reagent in both organic and inorganic synthesis, notably as a source of the nitrosonium ion and as an initiator for certain polymerization reactions.[2][3] This guide provides a detailed examination of the molecular structure, bonding characteristics, and key analytical signatures of nitrosonium hexafluorophosphate, intended for researchers and professionals in chemical sciences.

Molecular Structure and Bonding

Nitrosonium hexafluorophosphate is a classic example of an ionic compound formed by the electrostatic attraction between a diatomic cation, nitrosonium (NO^+), and a polyatomic anion, hexafluorophosphate (PF_6^-). The bonding within each ion is covalent.

The Nitrosonium Cation (NO^+)

The nitrosonium cation is a diatomic species isoelectronic with molecular nitrogen (N_2) and carbon monoxide (CO).[4] This electronic similarity indicates the presence of a triple bond between the nitrogen and oxygen atoms, resulting in a bond order of 3.[4] This strong covalent bond is responsible for the cation's high vibrational frequency and stability. The N-O bond is exceptionally short, reflecting its triple-bond character.

The Hexafluorophosphate Anion (PF_6^-)

The hexafluorophosphate anion features a central phosphorus atom covalently bonded to six fluorine atoms. The geometry of the PF_6^- anion is octahedral, with the phosphorus atom at the center and the fluorine atoms at the vertices. This arrangement minimizes electron pair repulsion, leading to a highly symmetric and stable anion. All P-F bonds are equivalent, and the F-P-F bond angles are characteristic of octahedral geometry (90° and 180°).

Crystal Structure

While detailed crystallographic data for **nitrosonium hexafluorophosphate** is not readily available in common databases, its structure can be inferred from the nature of its constituent ions. The solid state consists of a crystal lattice where discrete NO^+ and PF_6^- ions are arranged in a regular, repeating pattern. The packing of these ions is dictated by their relative sizes and the optimization of electrostatic interactions.

Table 1: Structural and Bonding Parameters

Parameter	Ion	Value / Description
Formula	-	NOPF_6
Molecular Weight	-	174.97 g/mol [1]
Bonding Type	Inter-ionic	Ionic
	Intra-ionic	Covalent
Cation Geometry	NO^+	Linear
Anion Geometry	PF_6^-	Octahedral

| N-O Bond Order | NO^+ | 3[4] |

Spectroscopic Characterization

The distinct nature of the cation and anion gives rise to characteristic spectroscopic signatures that are invaluable for identification and structural analysis.

Vibrational Spectroscopy (IR and Raman)

Vibrational spectroscopy is a primary tool for characterizing this compound.

- Nitrosonium Cation (NO^+): The most prominent feature in the vibrational spectrum is the N-O stretching mode ($\nu(\text{NO})$). Due to the strong triple bond, this vibration occurs at a very high frequency, typically appearing as a strong, sharp absorption in the infrared (IR) spectrum between 2150 and 2400 cm^{-1} .^[4] This band is a definitive indicator of the presence of the nitrosonium ion.
- Hexafluorophosphate Anion (PF_6^-): The octahedral PF_6^- anion has several vibrational modes, some of which are Raman active and others IR active. The totally symmetric P-F stretching mode ($\nu(\text{P-F})$, A_{1g} symmetry) is particularly intense in the Raman spectrum and is typically observed around 740-750 cm^{-1} .^[5] Other bending and stretching modes appear at lower frequencies.

Table 2: Key Vibrational Frequencies

Vibrational Mode	Wavenumber (cm^{-1})	Spectroscopic Technique	Assignment
$\nu(\text{N-O})$	~2150 - 2400	IR, Raman	N-O stretch in NO^+ ^[4]
$\nu(\text{P-F})$	~745	Raman	Symmetric P-F stretch (A_{1g}) in PF_6^- ^[5]
$\nu(\text{P-F})$	~840	IR	Asymmetric P-F stretch (F_{1u}) in PF_6^-

| $\delta(\text{F-P-F})$ | ~560 | IR, Raman | F-P-F bend (F_{1u} , F_{2g}) in PF_6^- |

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is highly effective for probing the hexafluorophosphate anion.

- ^{31}P NMR: The phosphorus-31 nucleus is 100% abundant and NMR active.^[6] In the PF_6^- anion, the central phosphorus atom is coupled to six equivalent fluorine atoms (^{19}F , spin $I = \frac{1}{2}$). This results in a characteristic septet in the ^{31}P NMR spectrum, typically observed far upfield around -144 ppm (relative to H_3PO_4).^[7]

- ^{19}F NMR: The fluorine-19 nucleus is also 100% abundant and highly sensitive. The six equivalent fluorine atoms are coupled to a single phosphorus atom (^{31}P , spin $I = \frac{1}{2}$). This coupling produces a sharp doublet in the ^{19}F NMR spectrum. The $^1\text{J}(\text{P-F})$ coupling constant is large, typically in the range of 700-720 Hz.

Table 3: Typical NMR Spectroscopic Data for the PF_6^- Anion

Nucleus	Chemical Shift (δ)	Multiplicity	J-Coupling Constant (Hz)
^{31}P	~ -144 ppm	Septet	$^1\text{J}(\text{P-F}) \approx 710 \text{ Hz}$

| ^{19}F | Varies with solvent | Doublet | $^1\text{J}(\text{F-P}) \approx 710 \text{ Hz}$ |

Experimental Protocols

Synthesis

A common and reliable method for the synthesis of **nitrosonium hexafluorophosphate** involves the reaction of nitrosyl fluoride (NOF) with phosphorus pentafluoride (PF_5).



Protocol:

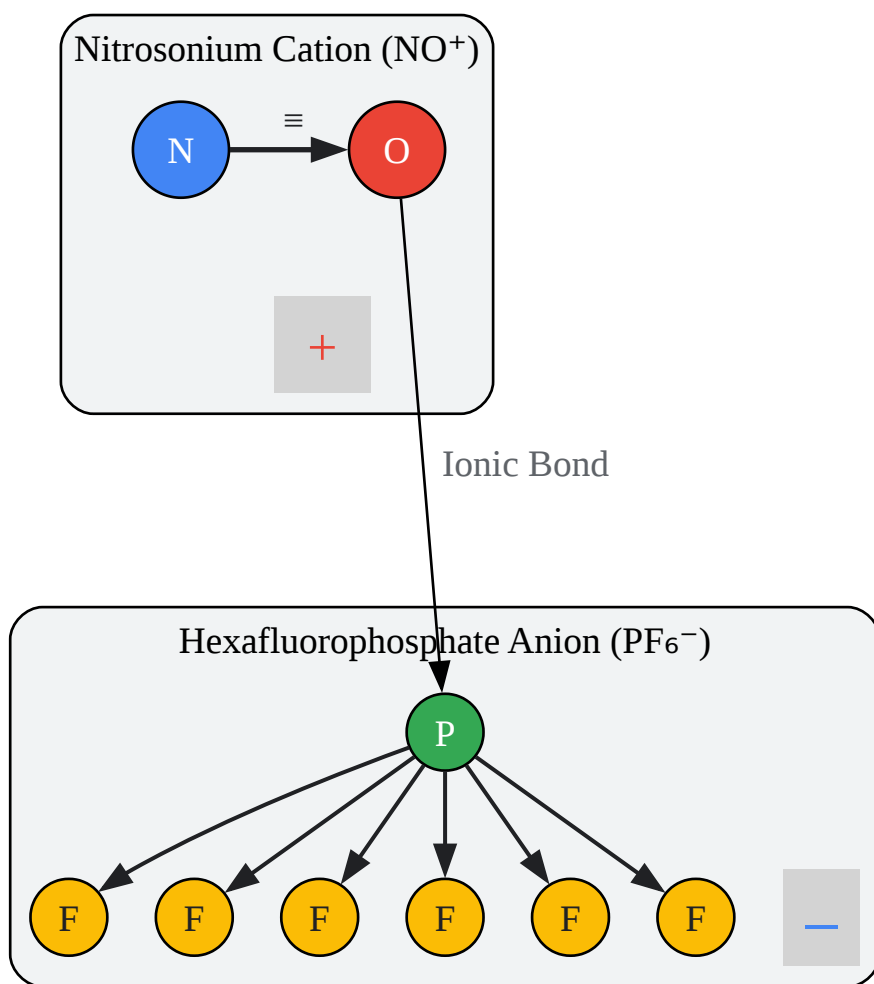
- Apparatus: The reaction should be conducted in a vacuum- and moisture-free environment, such as a Schlenk line or a glovebox, using oven-dried glassware. A typical setup includes a reaction flask equipped with a magnetic stirrer and a gas inlet.
- Reactants & Solvent: Phosphorus pentafluoride (PF_5) gas is used in slight excess. Nitrosyl fluoride (NOF) can be generated in situ or used from a cylinder. Anhydrous acetonitrile (MeCN) or sulfur dioxide (SO_2) can be used as the solvent.
- Procedure:
 - The reaction flask is charged with the anhydrous solvent and cooled to an appropriate temperature (e.g., $-20\text{ }^\circ\text{C}$ to $0\text{ }^\circ\text{C}$).

- Phosphorus pentafluoride gas is slowly bubbled into the stirred solvent.
- Nitrosyl fluoride gas is then introduced into the solution.
- **Nitrosonium hexafluorophosphate** precipitates from the solution as a colorless to white crystalline solid.^{[8][9]}
- Isolation: The product is isolated by filtration under an inert atmosphere. The solid is then washed with a dry, non-coordinating solvent (like diethyl ether) to remove any residual reactants and subsequently dried under vacuum.

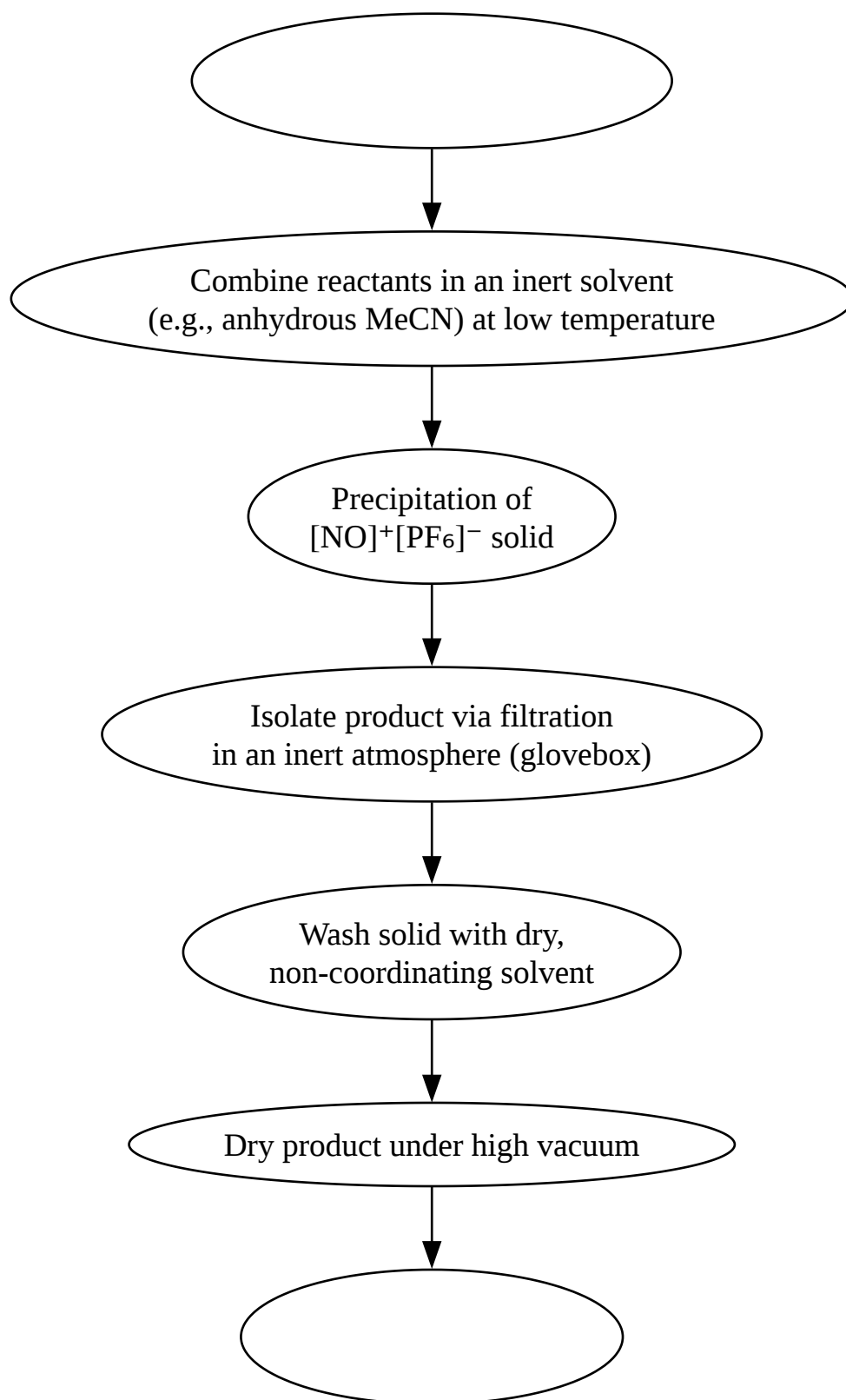
Handling and Storage

- Moisture Sensitivity: **Nitrosonium hexafluorophosphate** is extremely sensitive to moisture.^[9] The nitrosonium ion reacts readily with water to form nitrous acid, leading to the decomposition of the compound. Hydrolysis Reaction: $[\text{NO}]^+ + \text{H}_2\text{O} \rightarrow \text{HONO} + \text{H}^+$
- Storage: The compound must be handled and stored under strictly anhydrous conditions, such as in a nitrogen- or argon-filled glovebox or a tightly sealed container within a desiccator.^[9]

Visualized Structures and Workflows



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References

- 1. Phosphate(1-), hexafluoro-, nitrosyl (1:1) | F6NOP | CID 10910083 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. NITROSONIUM HEXAFLUOROPHOSPHATE | 16921-91-8 [chemicalbook.com]
- 3. Nitrosonium hexafluorophosphate, 96% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. Nitrosonium - Wikipedia [en.wikipedia.org]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]
- 7. bekkassets.blob.core.windows.net [bekkassets.blob.core.windows.net]
- 8. echemi.com [echemi.com]
- 9. Page loading... [guidechem.com]
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